

# 3-Chlorobutanal as a Chemical Intermediate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 3-Chlorobutanal

Cat. No.: B14413697

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Disclaimer: Publicly available information, including detailed experimental protocols and quantitative data specifically for **3-chlorobutanal**, is limited. This guide provides a comprehensive overview based on available data, general principles of organic chemistry, and predicted properties. Researchers should exercise caution and validate all procedures in a controlled laboratory setting.

## Introduction

**3-Chlorobutanal**, also known as 3-chlorobutyraldehyde, is a bifunctional organic molecule with the chemical formula  $C_4H_7ClO$ .<sup>[1][2]</sup> Its structure incorporates both an aldehyde functional group and a secondary alkyl chloride, making it a potentially versatile, yet likely reactive and unstable, intermediate in organic synthesis. The presence of these two reactive sites allows for a range of chemical transformations, offering pathways to more complex molecules. However, the scarcity of literature specifically detailing its use suggests that it may be generated and used in situ rather than being isolated as a stable starting material.

This guide aims to provide a thorough understanding of **3-chlorobutanal**'s chemical properties, potential synthetic routes, and its applications as a chemical intermediate.

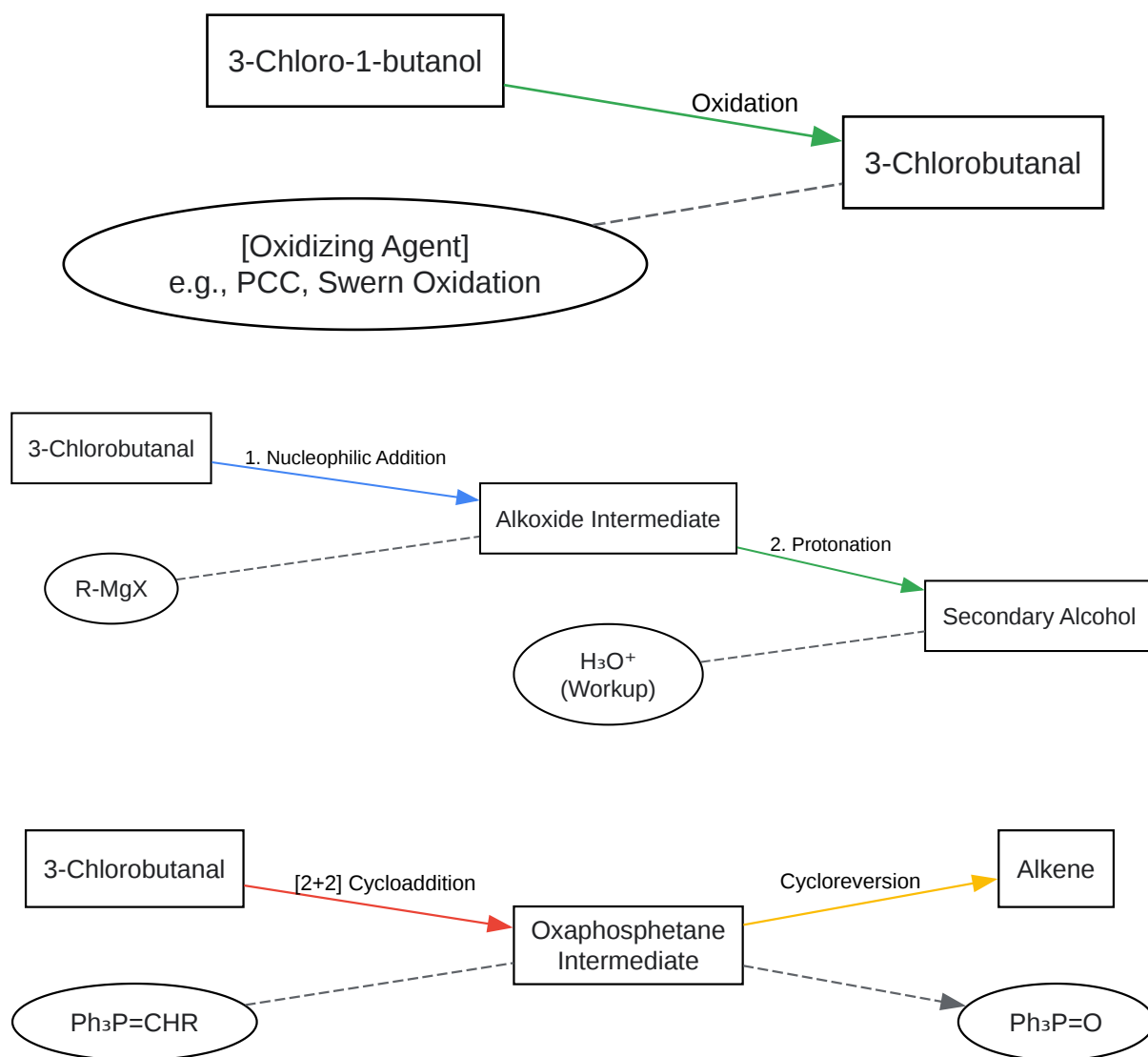
## Chemical and Physical Properties

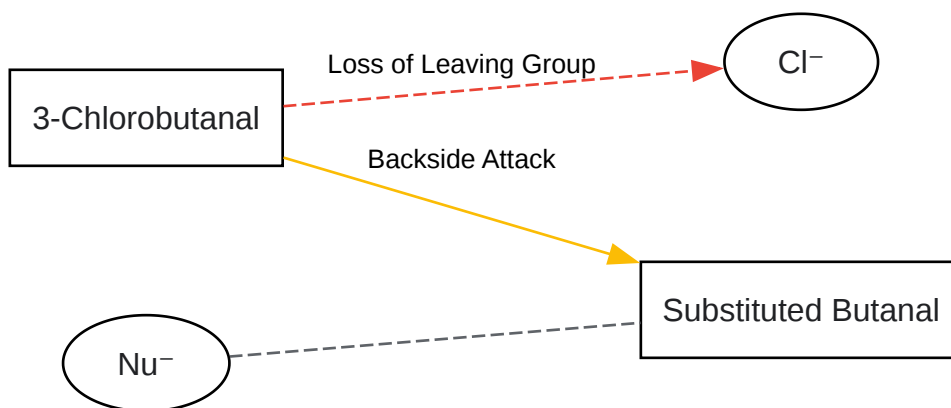
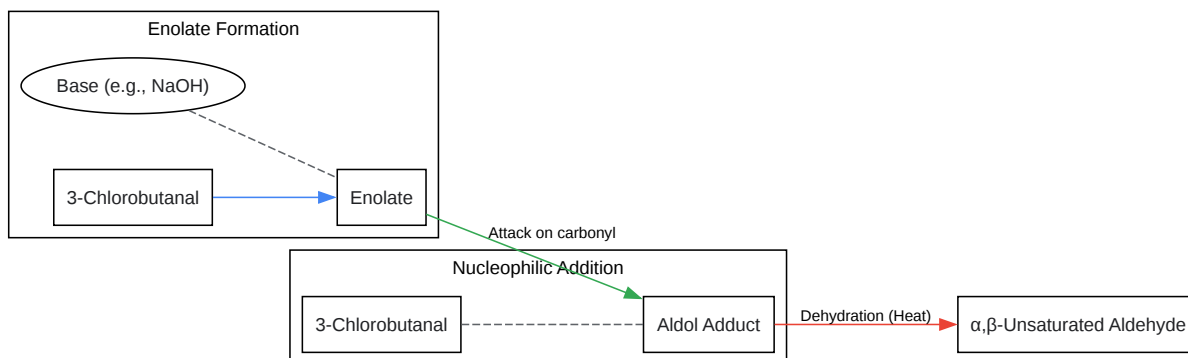
A summary of the known and predicted properties of **3-chlorobutanal** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	106.55 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	3-chlorobutanal	<a href="#">[1]</a>
CAS Number	81608-88-0	<a href="#">[1]</a> <a href="#">[2]</a>
Canonical SMILES	<chem>CC(CC=O)Cl</chem>	<a href="#">[2]</a>
XLogP3	0.7	<a href="#">[2]</a>
Hydrogen Bond Donor Count	0	<a href="#">[2]</a>
Hydrogen Bond Acceptor Count	1	<a href="#">[2]</a>
Rotatable Bond Count	2	<a href="#">[2]</a>
Exact Mass	106.0185425 Da	<a href="#">[2]</a>

## Synthesis of 3-Chlorobutanal

While specific, high-yield synthetic protocols for the isolation of **3-chlorobutanal** are not readily found in the literature, a plausible method for its preparation is the oxidation of 3-chloro-1-butanol.





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## References

- 1. 3-Chlorobutanal |  $C_4H_7ClO$  | CID 12923956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chlorobutanal | lookchem [lookchem.com]

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